

An In-depth Technical Guide to 2-Hydrazino-4-(trifluoromethyl)pyrimidine

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Compound of Interest

Compound Name: 2-Hydrazino-4-(trifluoromethyl)pyrimidine

Cat. No.: B175915

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Hydrazino-4-(trifluoromethyl)pyrimidine** (CAS No: 197305-97-8). It includes key data, experimental methodologies, and a workflow visualization relevant to its application in analytical chemistry.

Chemical and Physical Properties

2-Hydrazino-4-(trifluoromethyl)pyrimidine is a solid, heterocyclic compound with a molecular weight of approximately 178.12 g/mol .^{[1][2]} Its appearance is described as a white to orange or green powder or crystal.^{[3][4]} It is known to be soluble in aqueous acid.^{[5][6]}

The following table summarizes the key quantitative physical properties of this compound available from various suppliers.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₅ F ₃ N ₄	[1][7]
Molecular Weight	178.12 g/mol	[1][2]
Melting Point	99 - 103 °C	[1][3][5]
Boiling Point	187.4 ± 50.0 °C (Predicted)	[5]
Density	1.62 ± 0.10 g/cm ³ (Predicted)	[5]
CAS Number	197305-97-8	[1][2]

Experimental Protocols

While specific, detailed experimental protocols for the determination of every physical property are not published in primary literature, standard analytical methodologies are employed.

Melting Point Determination

The melting point of **2-Hydrazino-4-(trifluoromethyl)pyrimidine** is a key indicator of its purity.

Methodology: A capillary melting point apparatus is the standard instrument for this determination.

- **Sample Preparation:** A small, dry sample of the compound is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in the heating block of the apparatus.
- **Heating:** The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting range.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which the substance is completely liquid (clear point) are recorded. This range (e.g., 99-101 °C) is reported as the melting point.[1]

Purity Analysis by Gas Chromatography (GC)

Commercial sources specify the purity of **2-Hydrazino-4-(trifluoromethyl)pyrimidine** as determined by Gas Chromatography (GC).[\[2\]](#)[\[8\]](#)

Methodology:

- **Sample Preparation:** A solution of the compound is prepared in a suitable volatile solvent.
- **Injection:** A small volume of the solution is injected into the gas chromatograph, where it is vaporized.
- **Separation:** An inert carrier gas (e.g., helium or nitrogen) carries the vaporized sample through a heated column. The components of the sample separate based on their boiling points and interactions with the column's stationary phase.
- **Detection:** As each component exits the column, it is detected by a suitable detector (e.g., Flame Ionization Detector - FID).
- **Data Analysis:** The detector generates a signal, resulting in a chromatogram. The area of the peak corresponding to **2-Hydrazino-4-(trifluoromethyl)pyrimidine** is compared to the total area of all peaks to calculate the purity, often expressed as a percentage (e.g., >98.0%).[\[2\]](#)[\[8\]](#)

Applications and Experimental Workflows

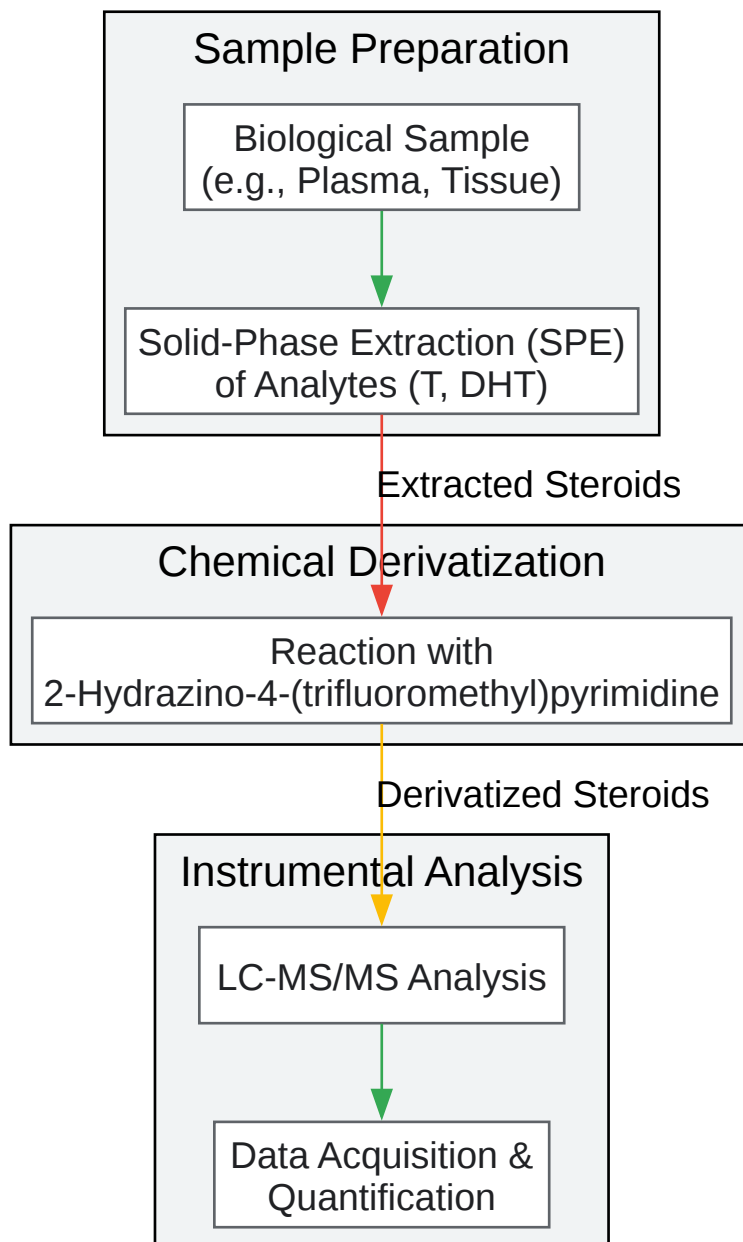
A significant application of **2-Hydrazino-4-(trifluoromethyl)pyrimidine** is its use as a derivatizing agent in analytical chemistry, particularly for the analysis of steroids like testosterone (T) and dihydrotestosterone (DHT) by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[1\]](#)[\[6\]](#)[\[9\]](#)

This derivatization is crucial because native steroids can have poor ionization efficiency in the mass spectrometer.[\[9\]](#)[\[10\]](#) By reacting the carbonyl group of the steroid with the hydrazine group of the reagent, a hydrazone derivative is formed. This new molecule often has significantly improved ionization characteristics, leading to enhanced sensitivity and lower limits of detection in LC-MS/MS analysis.[\[9\]](#)[\[11\]](#)

Visualization of Derivatization Workflow for Steroid Analysis

The following diagram illustrates the typical workflow for the analysis of androgens in biological samples using **2-Hydrazino-4-(trifluoromethyl)pyrimidine** as a derivatization reagent.

Workflow for LC-MS/MS Analysis of Steroids



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Caption: Steroid analysis workflow using chemical derivatization.

Safety and Handling

2-Hydrazino-4-(trifluoromethyl)pyrimidine is classified as a hazardous substance.

- Hazard Classification: It is toxic if swallowed, in contact with skin, or if inhaled.[1][3] It also causes skin and serious eye irritation and may cause respiratory irritation.[1][3]
- Precautionary Measures: Appropriate personal protective equipment (PPE), including gloves, eye shields, and respiratory protection, should be used when handling this compound.[1] It should be used in a well-ventilated area, and contaminated clothing should be removed and washed before reuse.[3][12]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container, away from oxidizing agents.[6]

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References

- 1. 2-Hydrazino-4-(trifluoromethyl)pyrimidine 99 197305-97-8 [sigmaaldrich.com]
- 2. labproinc.com [labproinc.com]
- 3. 2-Hydrazino-4-(trifluoromethyl)pyrimidine | 197305-97-8 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 4. sahinlerkimya.com.tr [sahinlerkimya.com.tr]
- 5. bocsci.com [bocsci.com]
- 6. 2-Hydrazino-4-(trifluoromethyl)pyrimidine, 97% | Fisher Scientific [fishersci.ca]
- 7. scbt.com [scbt.com]
- 8. experimtsupplyshop.com [experimtsupplyshop.com]
- 9. Derivatization with 2-hydrazino-1-methylpyridine enhances sensitivity of analysis of 5 α -dihydrotestosterone in human plasma by liquid chromatography tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]

- 10. endocrine-abstracts.org [endocrine-abstracts.org]
- 11. Derivatization with 2-hydrazino-1-methylpyridine enhances sensitivity of analysis of 5 α -dihydrotestosterone in human plasma by liquid chromatography tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. 2-Hydrazino-4-(trifluoromethyl)pyrimidine | 197305-97-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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